

# Application Notes and Protocols for Acetamidinium Iodide Perovskite Precursor Solutions

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## Compound of Interest

Compound Name: Acetamidinium iodide

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These application notes provide detailed methodologies for the preparation of **Acetamidinium iodide** (AcAI) based perovskite precursor solutions. The protocols outlined below cover co-cation engineering approaches, which are currently the most documented methods for incorporating Acetamidinium into perovskite films for optoelectronic applications.

## Introduction

Acetamidinium (AcA) has emerged as a promising organic cation for the development of stable and efficient perovskite solar cells. Its incorporation into the perovskite lattice, often alongside other cations like formamidinium (FA), can influence the material's structural and optoelectronic properties. This document details a solution-based method for preparing perovskite precursor solutions containing Acetamidinium for thin-film deposition.

## Data Presentation: Precursor Solution Compositions

The following table summarizes the quantitative data for the preparation of a co-cation engineered Acetamidinium-Formamidinium tin iodide perovskite precursor solution. This formulation has been shown to yield high-efficiency solar cell devices.

Component	Base Material	Additive	Concentration/Molar Ratio	Solvent System	Reference
A-Site Cations	Formamidinium Iodide (FAI)	Acetamidinium Iodide (AcAI)	10% molar ratio of AcAI relative to FAI	DMF/DMSO (4:1 v/v)	[1]
Rubidium Iodide (RbI)	3% molar ratio of RbI relative to FAI	[1]			
B-Site Cation	Tin(II) Iodide (SnI <sub>2</sub> )	Equimolar to total A-site cations	[1]		
Additives	Tin(II) Fluoride (SnF <sub>2</sub> )	10 mol%	[1]		
Ethylenediammonium Diiodide (EDAI <sub>2</sub> )	1 mol%	[1]			

## Experimental Protocols

This section provides a detailed, step-by-step protocol for the preparation of the Acetamidinium-Formamidinium tin iodide perovskite precursor solution, as derived from current research.

### Protocol 1: Co-Cation Engineered FASnI<sub>3</sub> Perovskite with Acetamidinium and Rubidium Additives

This protocol describes the preparation of a tin-based perovskite precursor solution where Acetamidinium and Rubidium are introduced as co-cations to a Formamidinium Tin Iodide (FASnI<sub>3</sub>) base.

Materials:

- Formamidinium Iodide (FAI)
- **Acetamidinium Iodide (AcAI)**
- Rubidium Iodide (RbI)
- Tin(II) Iodide ( $\text{SnI}_2$ )
- Tin(II) Fluoride ( $\text{SnF}_2$ )
- Ethylenediammonium Diiodide ( $\text{EDAI}_2$ )
- Anhydrous N,N-Dimethylformamide (DMF)
- Anhydrous Dimethyl Sulfoxide (DMSO)

#### Equipment:

- Nitrogen-filled glovebox
- Magnetic stirrer and stir bars
- Vials and pipettes
- Analytical balance

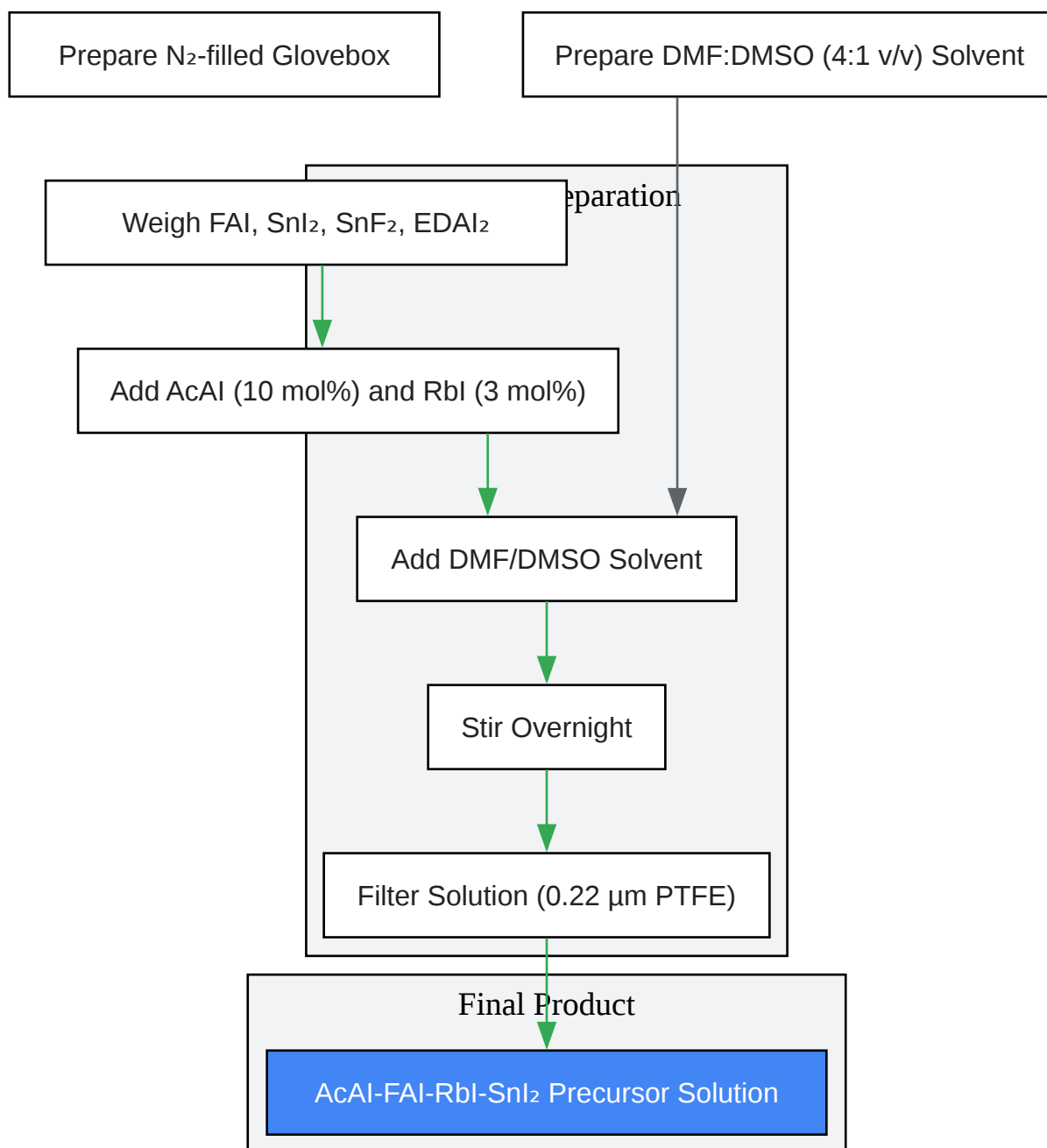
#### Procedure:

- **Environment Preparation:** All solution preparation steps should be performed inside a nitrogen-filled glovebox to prevent degradation of the tin-based precursors due to oxygen and moisture.
- **Solvent Mixture Preparation:** Prepare a stock solution of the solvent system by mixing anhydrous DMF and anhydrous DMSO in a 4:1 volume ratio.
- **Precursor Weighing and Dissolution:**
  - In a clean vial, add the appropriate molar amounts of FAI,  $\text{SnI}_2$ ,  $\text{SnF}_2$  (10 mol%), and  $\text{EDAI}_2$  (1 mol%).

- To this mixture, add the desired molar percentages of AcAI (10%) and RbI (3%) relative to the FAI concentration.
- Add the prepared DMF/DMSO solvent mixture to the vial to achieve the desired final molarity of the perovskite precursor solution.
- Mixing: Stir the solution on a magnetic stirrer at room temperature overnight to ensure complete dissolution of all components.
- Filtration (Optional but Recommended): Before use, filter the precursor solution through a 0.22  $\mu\text{m}$  PTFE syringe filter to remove any undissolved particles.
- Storage: Store the precursor solution in a tightly sealed vial in the dark within the glovebox. It is recommended to use the solution shortly after preparation for best results.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the co-cation engineered Acetamidinium-Formamidinium tin iodide perovskite precursor solution.



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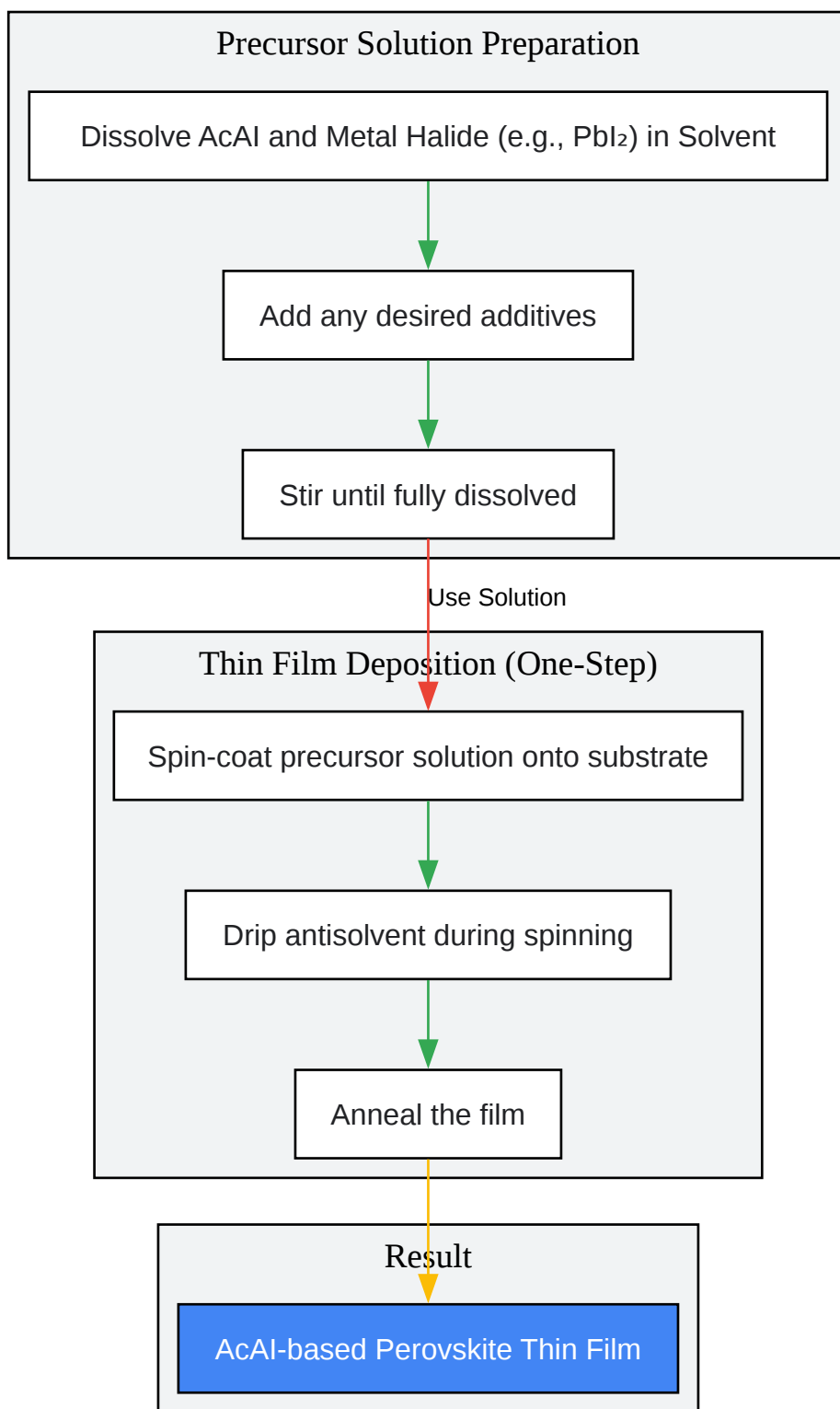
Caption: Workflow for preparing a co-cation engineered perovskite precursor solution.

## General Considerations for Acetamidinium Iodide Perovskite Precursor Solutions

While the detailed protocol above is for a specific co-cation engineered system, the following general principles can be applied when formulating other Acetamidinium-based perovskite precursor solutions:

- **Solubility:** **Acetamidinium iodide**, similar to other organic halide salts, exhibits good solubility in polar aprotic solvents such as DMF, DMSO, and N-Methyl-2-pyrrolidone (NMP). Co-solvent mixtures are often employed to modulate precursor-solvent interactions and influence film crystallization.
- **Stoichiometry:** For a standard  $ABX_3$  perovskite structure, a 1:1 molar ratio between the A-site cation (e.g., Acetamidinium) and the B-site metal halide (e.g., Lead Iodide or Tin Iodide) is the starting point. Deviations from this stoichiometry are often explored to influence defect formation and film morphology.
- **Additives:** Additive engineering is a common strategy to improve the quality and stability of perovskite films. Halide salts (e.g., CsCl, MACl) and other compounds can be introduced in small molar percentages to influence crystal growth and passivate defects.<sup>[2]</sup>
- **Antisolvent Methods:** For spin-coating deposition, an antisolvent dripping step is frequently used to induce rapid crystallization and form uniform, dense films.<sup>[3]</sup> Common antisolvents include chlorobenzene, toluene, and diethyl ether. The timing and volume of the antisolvent drip are critical parameters.

The following diagram illustrates a general one-step deposition workflow that can be adapted for Acetamidinium-based perovskite precursors.



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Caption: General workflow for one-step deposition of AcAl-based perovskite films.

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